

An In-depth Technical Guide to the Physical Properties of Weddellite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Weddellite

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Introduction

Weddellite, a mineral form of calcium oxalate dihydrate ($\text{CaC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$), is a crystalline substance of significant interest in various scientific fields, including geology, biology, and medicine.^[1] Its presence in geological formations, its biosynthesis by organisms such as lichens, and its role as a primary constituent of human kidney stones underscore the importance of a thorough understanding of its physical characteristics.^{[1][2]} This technical guide provides a comprehensive overview of the physical properties of **Weddellite**, detailed experimental protocols for their determination, and visualizations of relevant formation and transformation pathways.

Data Presentation: Quantitative Physical Properties

The following tables summarize the key physical properties of **Weddellite**, providing a clear and concise reference for researchers.

Table 1: Crystallographic and Structural Properties

Property	Value	Source(s)
Crystal System	Tetragonal	[3]
Space Group	I4/m	[3][4]
Unit Cell Parameters	a = 12.329–12.378 Å, c = 7.345–7.366 Å	[5]
Formula per Unit Cell (Z)	8	[3]

Table 2: Mechanical and Optical Properties

Property	Value	Source(s)
Mohs Hardness	4	[6]
Density (g/cm ³)	1.94 - 2.02	[6]
Luster	Vitreous, Silky, Dull	[6]
Transparency	Transparent	[6]
Color	Colorless, white, yellowish-brown to brown	[6]
Streak	White	[6]
Cleavage	Good on {010}	[1]
Fracture	Conchoidal	[6]
Refractive Indices	n _ω = 1.523, n _ε = 1.544	[1]
Birefringence	0.021	[1]
Optical Character	Uniaxial (+)	[1]

Table 3: Chemical and Thermal Properties

Property	Value/Description	Source(s)
Chemical Formula	$\text{CaC}_2\text{O}_4 \cdot (2+x)\text{H}_2\text{O}$, where x can range from 0 to 0.5	[3]
Solubility	Insoluble in water, soluble in acids	[7]
Thermal Decomposition	Dehydrates to Whewellite ($\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$) at $\sim 97\text{-}120^\circ\text{C}$, then to CaCO_3 at $\sim 422^\circ\text{C}$, and finally to CaO at $\sim 650^\circ\text{C}$.	[6][8]

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These protocols are foundational for the accurate characterization of **Weddellite** and related crystalline compounds.

Single-Crystal X-ray Diffraction (SC-XRD)

Objective: To determine the crystal structure, unit cell dimensions, and space group of **Weddellite**.

Methodology:

- Crystal Selection and Mounting:
 - Under a microscope, select a single, well-formed **Weddellite** crystal, ideally between 0.1 and 0.3 mm in size, that is transparent and free of visible defects.
 - Using a cryoloop or a glass fiber, carefully pick up the selected crystal and mount it on a goniometer head. A small amount of oil can be used to adhere the crystal.
- Data Collection:
 - Mount the goniometer head onto a single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., $\text{Mo K}\alpha$ radiation) and a detector.

- Cool the crystal to a low temperature (e.g., 100 K) using a cryostream to minimize thermal vibrations.
- Perform an initial set of short-exposure frames to determine the unit cell parameters and the crystal's orientation matrix.
- Proceed with a full data collection, rotating the crystal through a series of angles to measure the intensity of a large number of unique reflections.
- Structure Solution and Refinement:
 - Integrate the raw diffraction images to obtain a list of reflection indices (h,k,l) and their corresponding intensities.
 - Apply corrections for factors such as Lorentz factor, polarization, and absorption.
 - Solve the crystal structure using direct methods or Patterson methods to obtain an initial electron density map.
 - Refine the structural model by adjusting atomic positions, displacement parameters, and occupancies to achieve the best fit between the observed and calculated structure factors.

Mohs Hardness Test

Objective: To determine the relative hardness of **Weddellite**.

Methodology:

- Select a fresh, clean surface on the **Weddellite** specimen.
- Attempt to scratch the surface with a series of materials of known Mohs hardness (e.g., fingernail - 2.5, copper penny - 3.5, steel knife - 5.5, quartz - 7).
- Start with a softer material and proceed to harder ones.
- A scratch is confirmed if a permanent groove is left on the **Weddellite** surface.

- The hardness of **Weddellite** is determined to be between the hardness of the last material that did not scratch it and the first material that did.

Density Determination by Gas Pycnometry

Objective: To measure the true density of a **Weddellite** sample.

Methodology:

- A known mass of the **Weddellite** sample is placed in the sample chamber of a gas pycnometer.
- The chamber is sealed and filled with an inert gas, typically helium, at a known pressure.
- The gas is then allowed to expand into a second empty chamber of known volume.
- The pressure drop is measured, and from this, the volume of the **Weddellite** sample can be calculated using the gas laws.
- The density is then calculated by dividing the mass of the sample by its measured volume.

Refractive Index Measurement by the Immersion Method

Objective: To determine the refractive indices of **Weddellite**.

Methodology:

- A small, powdered sample of **Weddellite** is placed on a microscope slide.
- A drop of a calibrated refractive index liquid is added to the powder, and a cover slip is placed on top.
- The sample is observed under a polarizing microscope.
- The Becke line test is performed. The Becke line is a bright halo that appears around a grain when it is slightly out of focus. The line moves into the medium with the higher refractive index when the focus is raised.

- The process is repeated with different refractive index liquids until a liquid is found where the Becke line disappears, indicating that the refractive index of the liquid matches that of the mineral grain in that orientation.
- For an anisotropic mineral like **Weddellite**, this process is repeated by rotating the polarized light to determine the different refractive indices (n_{ω} and n_{ϵ}).

Thermal Analysis

Objective: To study the thermal stability and decomposition of **Weddellite**.

Methodology:

- A small, precisely weighed sample of **Weddellite** is placed in a crucible within a thermogravimetric analysis (TGA) instrument coupled with differential scanning calorimetry (DSC) or differential thermal analysis (DTA).
- The sample is heated at a controlled rate in a controlled atmosphere (e.g., nitrogen or air).
- The TGA measures the change in mass of the sample as a function of temperature, indicating dehydration and decomposition events.
- The DSC/DTA measures the heat flow to or from the sample relative to a reference, identifying endothermic and exothermic transitions.

Solubility Testing

Objective: To determine the solubility of **Weddellite** in a given solvent.

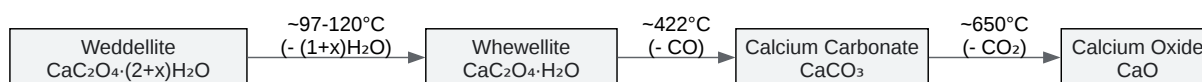
Methodology:

- An excess amount of finely powdered **Weddellite** is added to a known volume of the solvent (e.g., deionized water or an acidic solution) in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient time to reach equilibrium.
- The solution is then filtered to remove the undissolved solid.

- The concentration of dissolved calcium or oxalate ions in the filtrate is determined using analytical techniques such as atomic absorption spectroscopy, inductively coupled plasma mass spectrometry (ICP-MS), or titration.
- The solubility is expressed as the concentration of the dissolved salt in the saturated solution.

Mandatory Visualizations

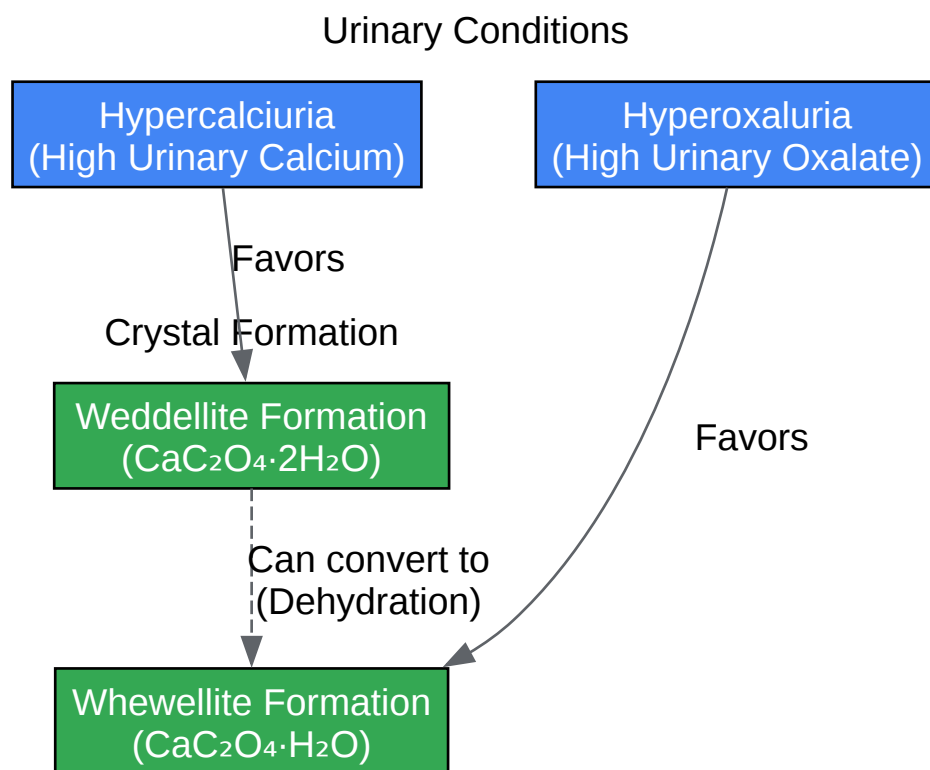
Thermal Decomposition Pathway of Weddellite



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Caption: Thermal decomposition pathway of **Weddellite**.

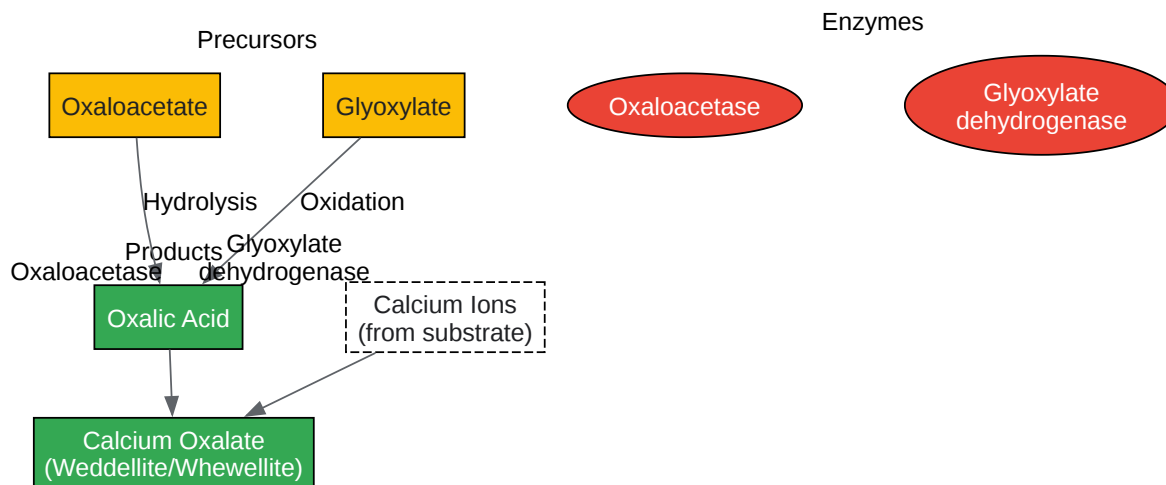
Formation of Calcium Oxalate Stones: Role of Hypercalciuria and Hyperoxaluria



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Caption: Factors influencing **Weddellite** vs. Whewellite formation.

Biochemical Pathway of Oxalic Acid Synthesis in Lichens



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Caption: Oxalic acid biosynthesis by the fungal partner in lichens.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Weddellite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203044#what-are-the-physical-properties-of-weddellite]

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